

# reactivity ratios of ethylene glycol dimethacrylate with other monomers

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## Compound of Interest

Compound Name: Ethylene glycol dimethacrylate

Cat. No.: B180347

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A comprehensive guide to the copolymerization of **ethylene glycol dimethacrylate** (EGDMA) with other monomers, focusing on their reactivity ratios. This guide is intended for researchers, scientists, and professionals in drug development who are working with polymer synthesis and characterization.

## Comparison of Reactivity Ratios

The reactivity of monomers in a copolymerization reaction is a critical factor that influences the composition and properties of the resulting polymer. This relationship is quantified by reactivity ratios ( $r$ ), which are the ratios of the rate constant for a propagating chain ending in a given monomer reacting with the same monomer to the rate constant for its reaction with the other monomer.

This guide provides a comparison of the reactivity ratios of **ethylene glycol dimethacrylate** (EGDMA) with several common monomers. The data presented here has been compiled from various scientific sources and is intended to aid in the design and prediction of copolymerization outcomes.

## Quantitative Data Summary

The following table summarizes the experimentally determined reactivity ratios for the copolymerization of EGDMA (Monomer 1) with other monomers (Monomer 2).

Monomer 2 (M <sub>2</sub> )	r <sub>1</sub> (EGDMA)	r <sub>2</sub> (Monomer 2)	Experimental Conditions
Methyl Methacrylate (MMA)	0.6993[1][2]	1.8635[1][2]	Photochemical initiation (UV radiation at 254 nm), in THF solution.[1]

No peer-reviewed experimental data for the reactivity ratios of EGDMA with 2-hydroxyethyl methacrylate (HEMA), acrylic acid, or N-vinylpyrrolidone were found in the public domain at the time of this guide's compilation.

## Experimental Protocols

A detailed understanding of the experimental methodology is crucial for the replication and validation of scientific findings. Below is a detailed protocol for the determination of reactivity ratios of EGDMA with methyl methacrylate.

### Determination of Reactivity Ratios for EGDMA and Methyl Methacrylate (MMA) Copolymerization[1]

#### 1. Materials:

- **Ethylene glycol dimethacrylate (EGDMA)**: Purified by vacuum distillation to remove inhibitors.
- **Methyl methacrylate (MMA)**: Purified to remove inhibitors.
- **2,2'-Azobisisobutyronitrile (AIBN)**: Recrystallized from methanol and dried under vacuum.
- **Tetrahydrofuran (THF)**: Used as a solvent.
- **Chloroform**: Used for dissolving copolymers for analysis.
- **Methanol**: Used for precipitating the copolymers.

#### 2. Copolymerization Procedure:

- Different feed ratios of EGDMA and MMA monomers were prepared in quartz tubes.
- To each tube, 10 mL of THF and 1% AIBN (initiator) were added to achieve a total volume of 15 mL.
- The tubes were sealed with rubber septa, connected to a vacuum line, and degassed.
- Copolymerization was initiated by irradiating the tubes with UV radiation at 254 nm for 30 minutes.
- The resulting copolymers were dissolved in chloroform and then precipitated in methanol to isolate them.
- The precipitated copolymers were filtered and dried in a vacuum oven at room temperature until a constant weight was achieved.

### 3. Copolymer Composition Analysis:

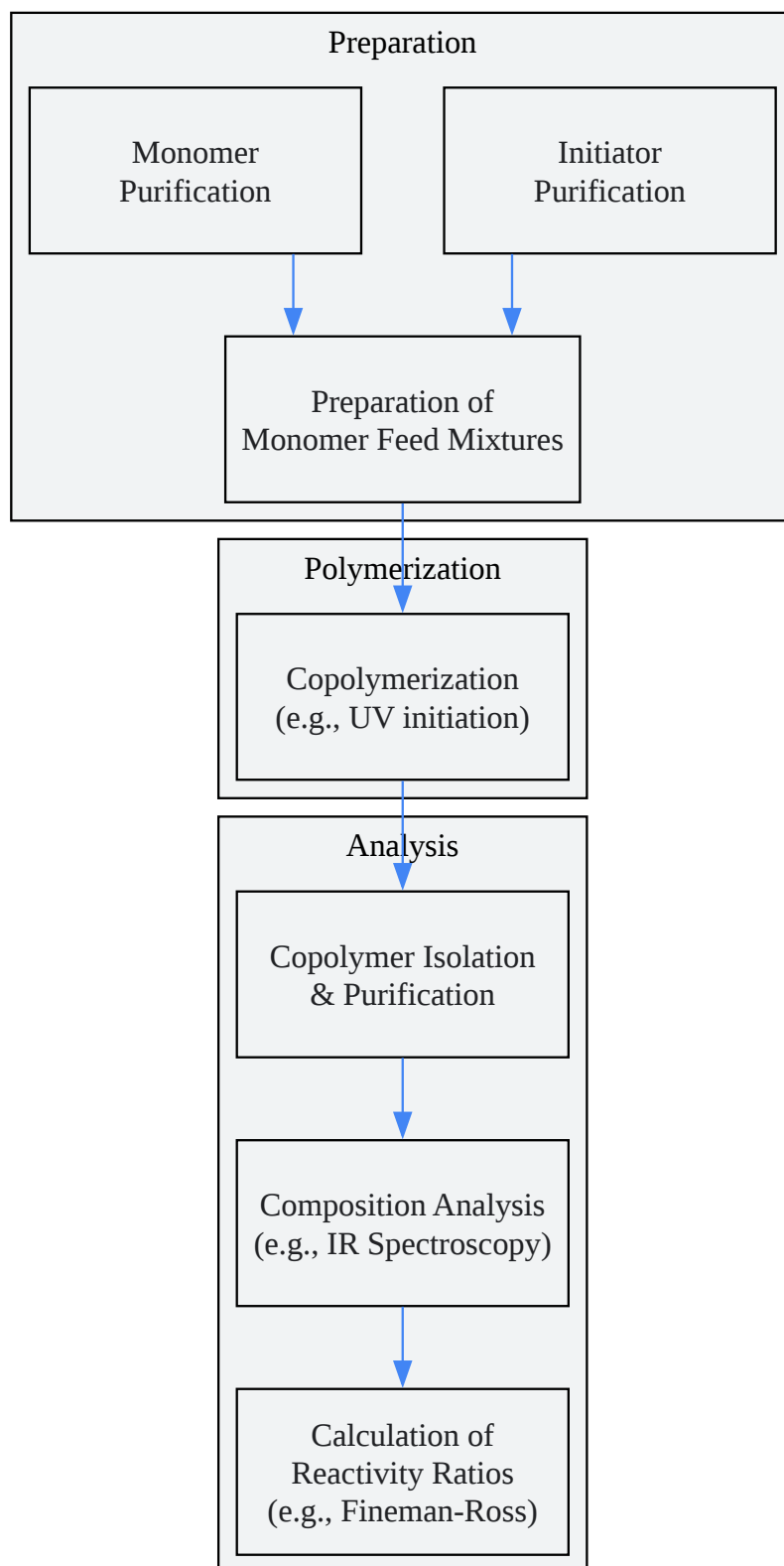
- The composition of the copolymers was determined using Infrared (IR) spectroscopy.
- A calibration curve was first established using standard solutions of PMMA in chloroform at a characteristic absorption peak where PEGDMA does not absorb.
- The concentration of MMA in the copolymer samples was determined by measuring the absorbance at this characteristic wavelength and using the calibration curve.
- The concentration of EGDMA in the copolymer was then calculated by subtracting the mass of MMA from the total mass of the copolymer.
- The mole ratios of the monomers in the copolymer were calculated from their respective masses and molecular weights.

### 4. Calculation of Reactivity Ratios:

- The reactivity ratios were determined using the Fineman-Ross method. This method involves plotting a function of the monomer feed and copolymer compositions, from which the reactivity ratios can be derived from the slope and intercept of the resulting straight line.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining monomer reactivity ratios.



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Caption: Workflow for determining monomer reactivity ratios.

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## References

- 1. Synthesis of Ethylene Glycol Dimethacrylate-Methyl Methacrylate Copolymers, Determination of their Reactivity Ratios, and a Study of Dopant and Temperature Effects on their Conductivities | MDPI [mdpi.com]
- 2. researchgate.net [researchgate.net]
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